

Essential Safety and Logistical Guidance for Handling Onitisin 2'-O-glucoside

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Compound of Interest

Compound Name: Onitisin 2'-O-glucoside

Cat. No.: B14793205

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For researchers, scientists, and drug development professionals, the following provides immediate and essential safety and logistical information for the handling of **Onitisin 2'-O-glucoside**. This guidance includes operational procedures and disposal plans to ensure laboratory safety and proper chemical management.

Disclaimer: The toxicological properties of **Onitisin 2'-O-glucoside** have not been thoroughly investigated.^[1] Therefore, it should be handled with caution as a potentially hazardous substance. All procedures should be conducted in a designated area by trained personnel.

Summary of Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C21H30O8[2]	PubChem
Molecular Weight	410.5 g/mol [2]	PubChem
Physical Description	Powder	ChemFaces
CAS Number	76947-60-9[1]	Biosynth
Storage	Store at 2-8°C, protected from air and light.[3][4] For long-term storage, -20°C is recommended.[5][6]	Various Suppliers
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol.[3][6]	ChemFaces

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard data for **Onitisin 2'-O-glucoside** is unavailable, related compounds such as other glucosides can cause skin and eye irritation.[1] Therefore, a precautionary approach is mandatory.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation (Category 2, Assumed)	GHS07 Exclamation Mark	Danger	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation (Category 1, Assumed)	GHS05 Corrosion	Danger	H318: Causes serious eye damage.[1]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield as described by OSHA.[1]
Skin Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).[1]
Body Protection	A laboratory coat or compatible chemical-resistant clothing to prevent skin exposure.[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator if working with fine powders or aerosols.[1]

Experimental Protocol: Safe Handling of Onitisin 2'-O-glucoside

This protocol outlines the essential steps for safely handling **Onitisin 2'-O-glucoside** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Ensure a safety shower and eyewash station are readily accessible.[1]
- Before handling, allow the product vial to equilibrate to room temperature for at least one hour.[6][7]

2. Weighing and Solution Preparation:

- To avoid inhalation of powder, gently shake the vial to settle the contents before opening.[6][7]
- Weigh the desired amount of **Onitisin 2'-O-glucoside** in a fume hood.
- Prepare stock solutions by dissolving the compound in an appropriate solvent such as DMSO, Methanol, or Ethanol.[3][6] If making stock solutions in advance, store them in tightly sealed vials at -20°C for up to two weeks.[6][7]

3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[1]
- Do not ingest or inhale the compound.[1]
- Use appropriate lab equipment (e.g., spatulas, glassware) and clean them thoroughly after use.

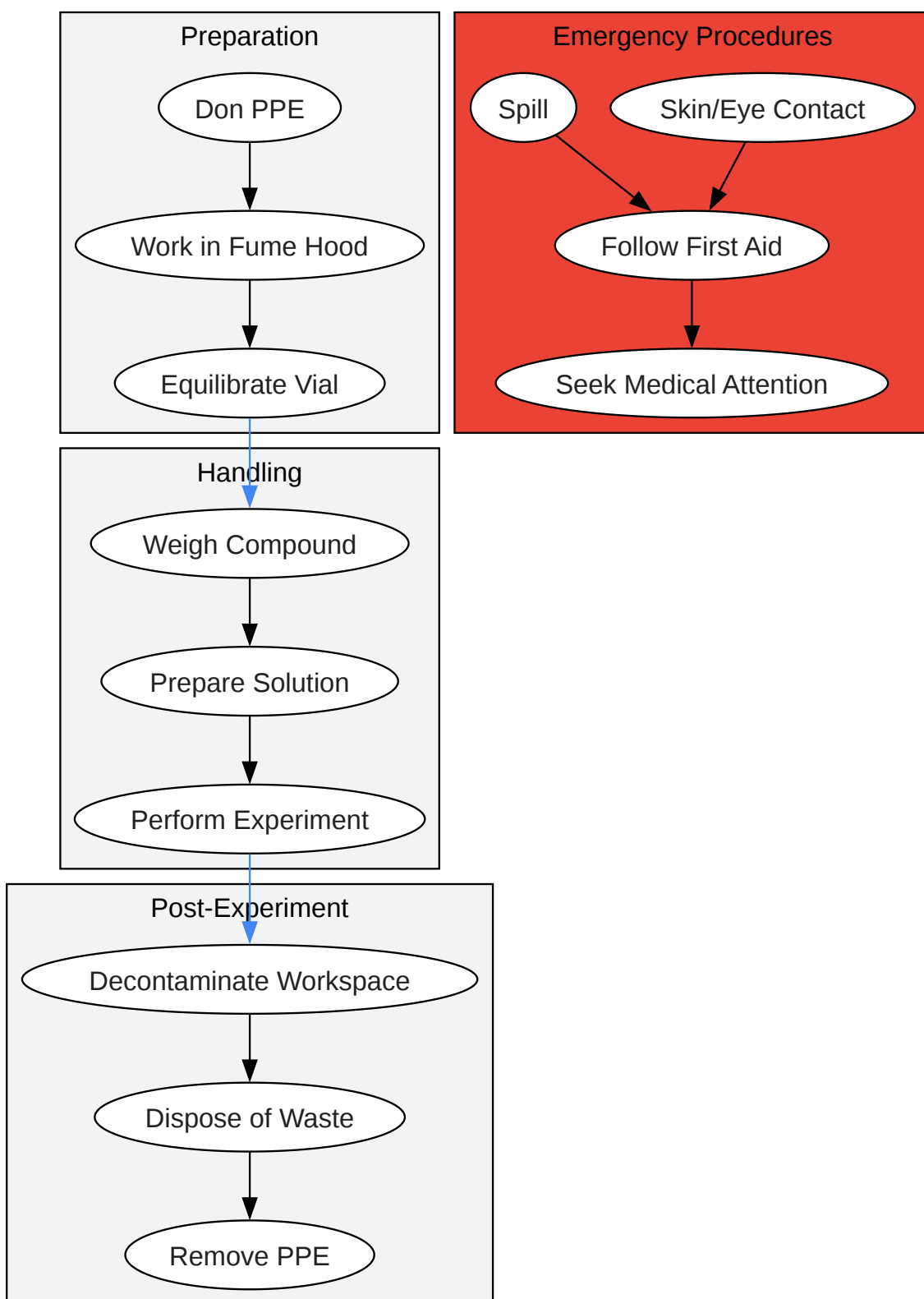
4. Spills and Emergency Procedures:

- If on skin: Immediately wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[1]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1]
- In case of a spill: Ventilate the area. Collect the spilled material in closed and suitable containers for disposal. Clean the contaminated area thoroughly.[1]

5. Disposal Plan:

- Dispose of waste, including unused material and contaminated items, according to all applicable federal, state, and local environmental regulations.[1]
- Do not allow the chemical to enter drains or waterways.

Handling Workflow for **Onitisin 2'-O-glucoside**



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